

Technical Master Guide: 4-Phenethylpiperazin-1-amine

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Compound of Interest

Compound Name: 4-Phenethylpiperazin-1-amine

CAS No.: 34924-96-4

Cat. No.: B1357012

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Advanced Synthesis, Characterization, and Medicinal Applications[1]

Part 1: Executive Technical Summary

4-Phenethylpiperazin-1-amine (systematically known as 1-Amino-4-(2-phenylethyl)piperazine) is a specialized heterocyclic building block used primarily in the synthesis of biologically active hydrazones and amides. It belongs to the class of N-amino piperazines, a "privileged scaffold" in medicinal chemistry due to the piperazine ring's ability to modulate pharmacokinetic properties (solubility, lipophilicity) and the phenethyl group's affinity for monoamine receptors (dopamine, serotonin, sigma receptors).

Unlike common reagents, this compound is frequently synthesized in situ or on-demand due to the instability of the free hydrazine moiety and the regulatory scrutiny surrounding N-nitroso precursors. This guide provides a validated protocol for its generation and application.

Chemical Identity & Properties

Property	Specification
Systematic Name	1-Amino-4-(2-phenylethyl)piperazine
Common Synonyms	4-Phenethylpiperazin-1-amine; 1-Amino-4-phenethylpiperazine
Precursor CAS	5321-49-3 (1-(2-Phenylethyl)piperazine)
Molecular Formula	C ₁₂ H ₁₉ N ₃
Molecular Weight	205.30 g/mol
Predicted pKa	~8.5 (Piperazine N1), ~4.5 (Hydrazine N)
Physical State	Viscous oil (Free base); Crystalline solid (HCl salt)
Solubility	Soluble in DCM, MeOH, DMSO; Sparingly soluble in water (Free base)

Part 2: Synthesis & Manufacturing Protocol

The synthesis of **4-phenethylpiperazin-1-amine** follows a classic N-Nitrosation / Reduction pathway. This route is preferred for its high yield and reliability, though it requires strict safety protocols due to the carcinogenicity of the N-nitroso intermediate.

Phase 1: N-Nitrosation of 1-(2-Phenylethyl)piperazine

Objective: Electrophilic substitution of the secondary amine to form the N-nitroso derivative.

- Reagents: 1-(2-Phenylethyl)piperazine (CAS 5321-49-3), Sodium Nitrite (NaNO₂), Hydrochloric Acid (HCl, 6N).
- Protocol:
 - Dissolve 10 mmol of 1-(2-phenylethyl)piperazine in 6 mL of 6N HCl.
 - Cool the solution to -5°C to 0°C in an ice/salt bath. Critical: Temperature control prevents decomposition.

- Add a solution of NaNO_2 (10 mmol in 12 mL H_2O) dropwise over 60 minutes.
- Stir for 1 hour at 0°C .
- Adjust pH to ~ 10 using 40% NaOH (keep cold).
- Extract with Dichloromethane (DCM) (3 x 20 mL).
- Dry organic layer over anhydrous Na_2SO_4 and concentrate in vacuo.
- Yield: Expect $\sim 70\text{-}80\%$ of 1-Nitroso-4-(2-phenylethyl)piperazine as a yellow oil.

Phase 2: Reduction to N-Amine

Objective: Reduction of the nitroso group ($-\text{N}=\text{O}$) to the hydrazine ($-\text{NH}_2$).

- Reagents: Lithium Aluminum Hydride (LiAlH_4), Tetrahydrofuran (THF, anhydrous).
- Protocol:
 - Suspend LiAlH_4 (30 mmol, 3 equiv) in 20 mL anhydrous THF under Nitrogen/Argon atmosphere.
 - Cool to 0°C .[\[1\]](#)
 - Dissolve the N-nitroso intermediate (from Phase 1) in 5 mL THF and add dropwise to the LiAlH_4 suspension.
 - Reflux the mixture for 3-4 hours. Observation: Gas evolution will cease upon completion.
 - Cool to 0°C and quench carefully (Fieser method: water, 15% NaOH , water).
 - Filter the granular precipitate and wash with THF.
 - Concentrate the filtrate to obtain the crude **4-phenethylpiperazin-1-amine**.
- Purification: The crude oil can be used directly or converted to the dihydrochloride salt (using HCl /Ether) for long-term storage.

Safety & Causality Note

- **N-Nitroso Intermediates:** The intermediate 1-nitroso-4-(2-phenylethyl)piperazine is a potential carcinogen. All nitrosation steps must be performed in a fume hood with dedicated waste streams.
- **Reduction Choice:** LiAlH_4 is chosen over Zinc/Acetic acid because it provides a cleaner reduction to the hydrazine without acetylating the product, which is a risk with acetic acid methods.

Part 3: Visualization of Reaction Logic

The following diagram illustrates the synthetic pathway and the critical decision points in the workflow.



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Figure 1: Synthetic pathway transforming the secondary amine precursor into the target N-amino hydrazine scaffold via a nitroso intermediate.

Part 4: Applications in Drug Development

The 1-amino-4-phenethylpiperazine moiety is a versatile "warhead" in medicinal chemistry. Its primary utility lies in generating Hydrazones, which are stable linkers that can position the phenethyl-piperazine pharmacophore into specific binding pockets.

1. Sigma Receptor Ligands

The phenethyl-piperazine unit is a classic pharmacophore for Sigma-1 () receptors.

- Mechanism: The basic nitrogen (N4) interacts with Asp126 in the receptor, while the phenethyl group occupies the primary hydrophobic pocket.
- Application: By reacting **4-phenethylpiperazin-1-amine** with various aldehydes, researchers create libraries of hydrazones to probe the secondary hydrophobic pocket of the receptor, optimizing selectivity against Dopamine D2 receptors.

2. ATGL Inhibitors

Recent studies (see Reference 1) utilize this amine to synthesize hydrazone-based inhibitors of Adipose Triglyceride Lipase (ATGL).

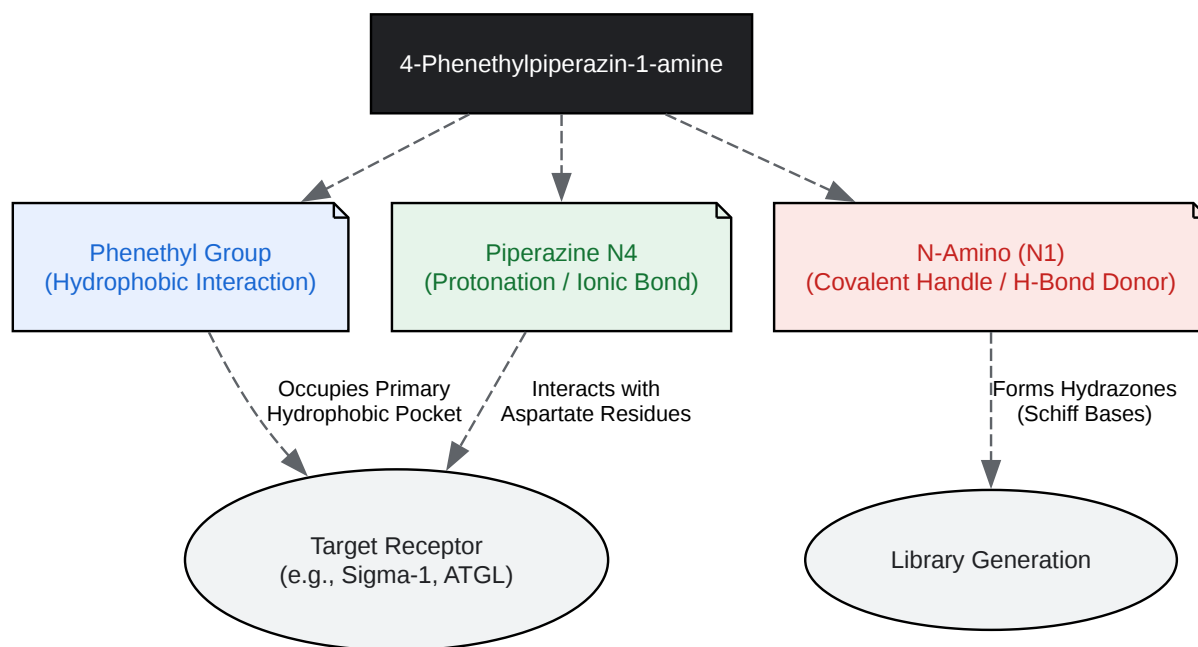
- Protocol: React **4-phenethylpiperazin-1-amine** with 2,4-dihydroxybenzaldehyde (or analogs) in ethanol with catalytic acetic acid.
- Outcome: The resulting hydrazone restricts lipolysis, offering a potential therapeutic route for metabolic disorders.

3. Self-Validating Quality Control (QC)

To ensure the integrity of the synthesized amine before use in sensitive biological assays:

- Test: React a small aliquot with p-nitrobenzaldehyde.
- Expected Result: Immediate formation of a bright yellow/orange precipitate (hydrazone).
- Failure Mode: If no precipitate forms, the hydrazine group has likely oxidized to the azo dimer or reverted to the secondary amine.

Part 5: Structural Logic & Pharmacophore Mapping



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Figure 2: Pharmacophore decomposition showing how each structural component contributes to biological activity and synthetic utility.

References

- Structure–activity studies in the development of a hydrazone based inhibitor of adipose-triglyceride lipase (ATGL). Source: PubMed Central (PMC). Context: Describes the use of **4-phenethylpiperazin-1-amine** in synthesizing hydrazone inhibitors (Compound 10). Link: [\[Link\]](#)
- 1-(2-Phenylethyl)piperazine (Precursor Material). Source: PubChem Compound Summary. Context: Technical data for the starting material (CAS 5321-49-3) required to synthesize the target amine. Link: [\[Link\]](#)
- Synthesis of Aminoethyl-Substituted Piperidine Derivatives as σ_1 Receptor Ligands. Source: PubMed. Context: Discusses the structural activity relationships (SAR) of phenethyl-piperazine/piperidine scaffolds in sigma receptor binding. Link: [\[Link\]](#)

- General Procedure for N-Amination of Piperazines. Source: Journal of Medicinal Chemistry (via ResearchGate snippet). Context: Validates the Nitrosation/Reduction method for converting secondary amines to N-amino derivatives. Link:[\[Link\]](#)

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Sources

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